

Investigating GLP-1 Secretion with TUG-891: Application Notes and Protocols

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Compound of Interest

Compound Name: TUG 891

Cat. No.: B607721

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Introduction

Glucagon-like peptide-1 (GLP-1) is an incretin hormone with significant therapeutic potential for type 2 diabetes and obesity. Its secretion from intestinal enteroendocrine L-cells is a key regulatory step in glucose homeostasis. TUG-891, a potent and selective agonist for the free fatty acid receptor 4 (FFA4), also known as G-protein coupled receptor 120 (GPR120), has emerged as a valuable pharmacological tool to investigate the mechanisms of GLP-1 secretion.^{[1][2]} This document provides detailed application notes and protocols for utilizing TUG-891 in the study of GLP-1 release.

Mechanism of Action

TUG-891 mimics the action of long-chain fatty acids by binding to and activating FFA4.^{[1][2]} This activation in enteroendocrine cells initiates a downstream signaling cascade, primarily through the Gαq/11 pathway, leading to the stimulation of phospholipase C (PLC) and subsequent mobilization of intracellular calcium ($[Ca^{2+}]_i$).^[3] This increase in intracellular calcium is a critical trigger for the exocytosis of GLP-1-containing granules.^[3]

Data Presentation

The following tables summarize the pharmacological properties of TUG-891 and its effect on GLP-1 secretion based on available literature.

Table 1: Pharmacological Profile of TUG-891

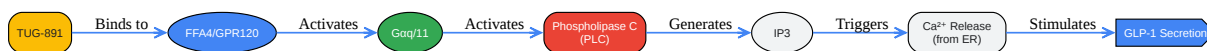
Parameter	Species	Value	Reference
Agonist Target	Human, Mouse	Free Fatty Acid Receptor 4 (FFA4/GPR120)	[1] [2]
EC50 (β -arrestin-2 recruitment)	Human FFA4	38.9 nM	[1]
EC50 (ERK Phosphorylation)	Human FFA4	141 nM	[1]
EC50 (GLP-1 Secretion)	Mouse Taste Bud Cells	10 μ M	[4]

Table 2: TUG-891-Mediated GLP-1 Secretion in vitro

Cell Line	TUG-891 Concentration	Fold Increase in GLP-1 Secretion (approx.)	Reference
Mouse Taste Bud Cells	10 μ M	Data not quantified as fold increase, but significant stimulation observed.	[4]
STC-1 (mouse enteroendocrine)	Not specified, but confirmed to stimulate GLP-1 secretion.	Not specified	[1] [3]
GLUTag (mouse enteroendocrine)	Not specified, but confirmed to stimulate GLP-1 secretion.	Not specified	[3]

Signaling Pathway and Experimental Workflow

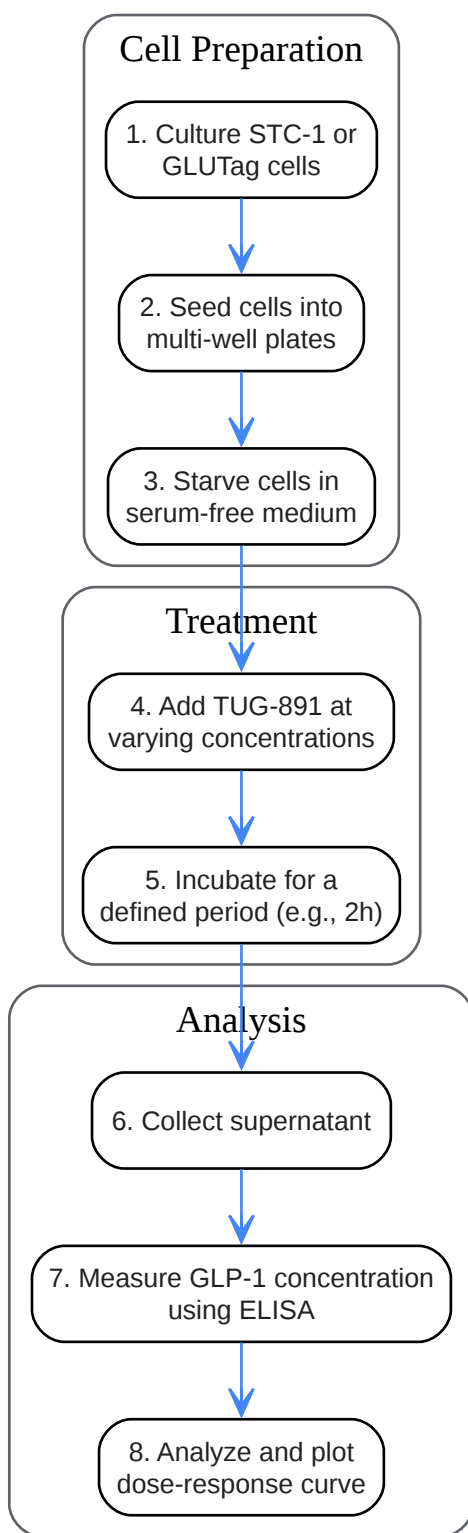
TUG-891 Signaling Pathway in GLP-1 Secretion



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Caption: Signaling cascade of TUG-891-induced GLP-1 secretion.

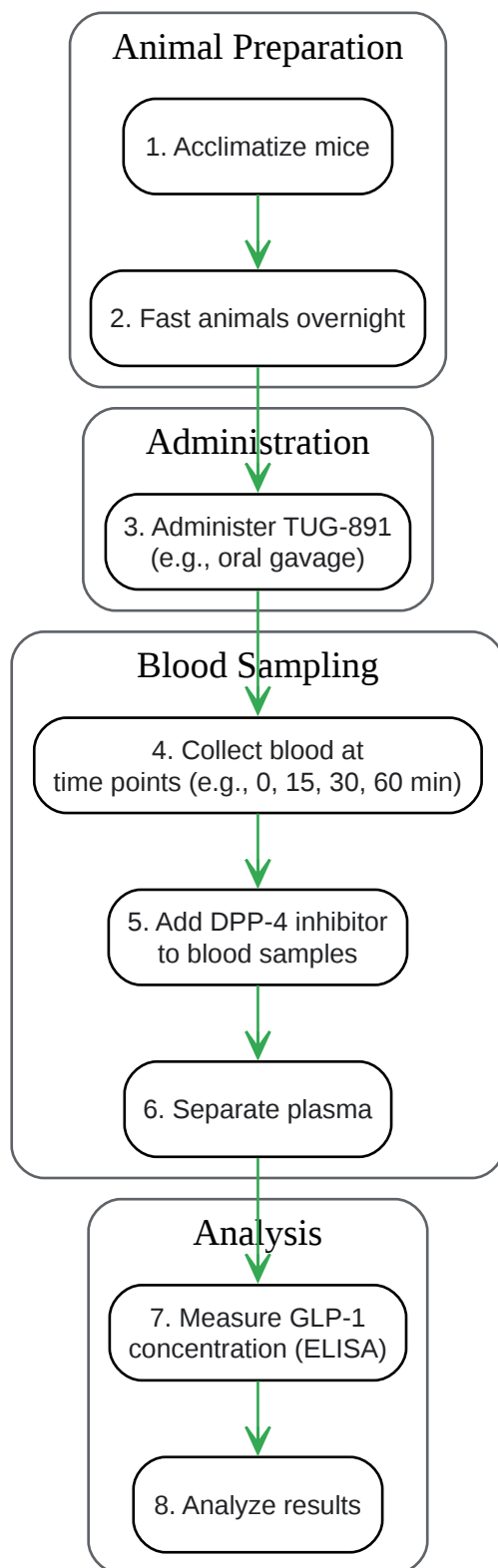
In Vitro GLP-1 Secretion Assay Workflow



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Caption: Workflow for in vitro GLP-1 secretion assay.

In Vivo GLP-1 Measurement Workflow



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